

Standard operating procedure for 2-Methylbutyl benzoate handling

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Compound of Interest

Compound Name: 2-Methylbutyl benzoate

Cat. No.: B1615523

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An Application Note and Protocol for the Safe Handling and Use of **2-Methylbutyl Benzoate**

For the attention of researchers, scientists, and professionals in drug development, this document provides a comprehensive guide to the standard operating procedures for handling **2-Methylbutyl benzoate** (CAS No. 52513-03-8). This guide is structured to provide not just procedural steps but also the scientific rationale behind them, ensuring a culture of safety and reproducibility in the laboratory.

Section 1: Compound Identification and Properties

2-Methylbutyl benzoate is an organic ester formed from benzoic acid and 2-methyl-1-butanol. [1] It is recognized for its pleasant, fruity aroma and is utilized in the food and cosmetics industries. [1] In a research and development context, its properties as a solvent or a synthetic intermediate are of primary interest.

1.1 Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **2-Methylbutyl benzoate** is fundamental to its safe handling. These properties dictate its behavior under various laboratory conditions and inform risk assessment.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₆ O ₂	[2]
Molecular Weight	192.25 g/mol	[3]
Appearance	Colorless to pale yellow clear liquid (est.)	[4]
Odor	Pleasant, apple- or strawberry-like	[1]
Boiling Point	259-260 °C at 760 mmHg	[1][4]
Flash Point	106.2 - 109.4 °C	[1][5]
Density	0.992 g/cm ³	[1]
Vapor Pressure	0.0125 - 0.013 mmHg at 25 °C (est.)	[1][4]
Solubility	Insoluble in water; soluble in alcohol.[4][6]	
logP (Octanol/Water Partition Coefficient)	4.007 (est.)	[4][7]
CAS Number	52513-03-8	[2]

1.2 Structural Information

The molecular structure of a compound influences its reactivity and interactions.

- SMILES:CCC(C)COC(=O)C1=CC=CC=C1[5]
- InChI:InChI=1S/C12H16O2/c1-3-10(2)9-14-12(13)11-7-5-4-6-8-11/h4-8,10H,3,9H2,1-2H3[2]

Section 2: Health and Safety Information

While specific toxicological data for **2-Methylbutyl benzoate** is limited, a hazard assessment can be made by extrapolating from data on structurally similar benzoate esters. It is generally considered to have low toxicity.[1] However, adherence to safety protocols is paramount.

2.1 Hazard Identification and GHS Classification

Based on data for analogous compounds like methyl benzoate and butyl benzoate, the following potential hazards should be considered.[8][9]

- Acute Oral Toxicity: May be harmful if swallowed.[8][9]
- Skin Corrosion/Irritation: May cause skin irritation.[9]
- Serious Eye Damage/Eye Irritation: May cause eye irritation.[9]
- Combustibility: It is a combustible liquid.

2.2 Exposure Controls and Personal Protective Equipment (PPE)

To mitigate risks, a multi-layered approach to exposure control is necessary, starting with engineering controls and supplemented by appropriate PPE.

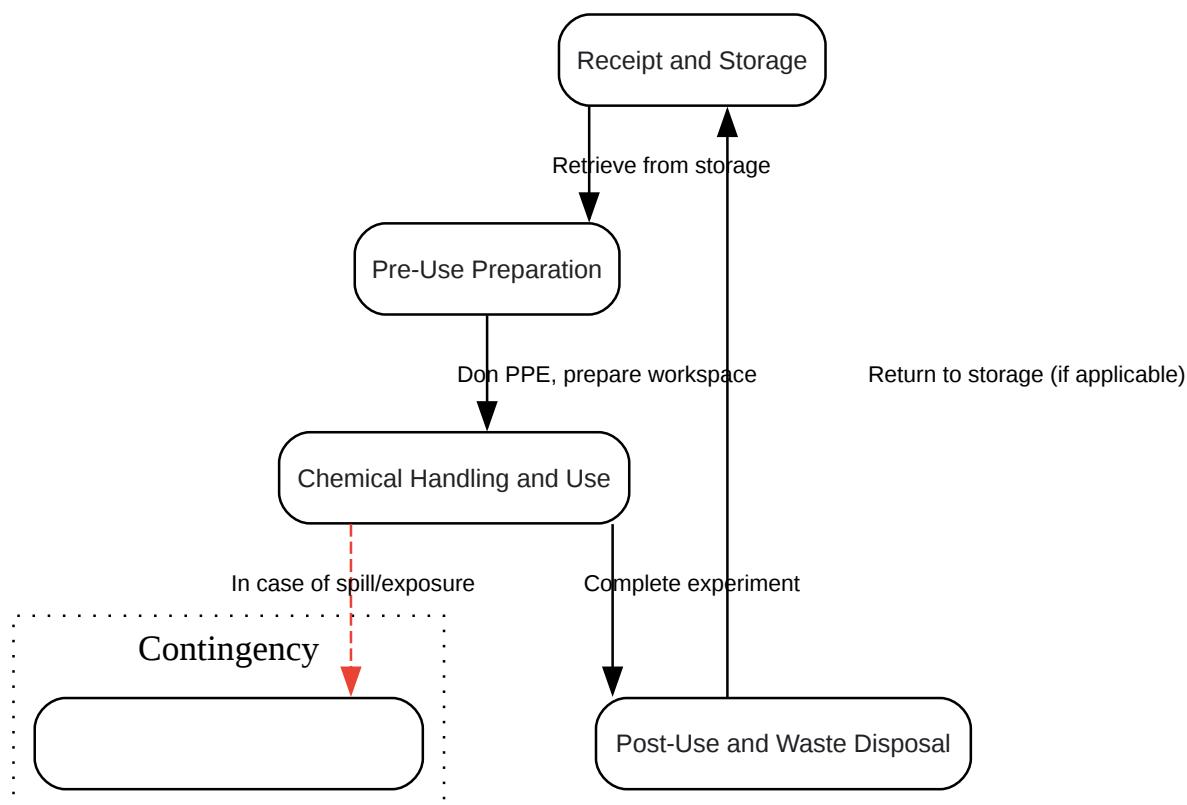
- Engineering Controls: Handle in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation of vapors.[10] Eyewash stations and safety showers must be readily accessible.[10][11]
- Personal Protective Equipment (PPE):
 - Eye Protection: Chemical safety goggles or a face shield are mandatory.[10]
 - Hand Protection: Wear impervious gloves (e.g., nitrile rubber).
 - Skin and Body Protection: A lab coat or other protective work clothing is required.
 - Respiratory Protection: If working outside of a fume hood where ventilation is inadequate, use a NIOSH/MSHA approved respirator with an organic vapor cartridge.[11]

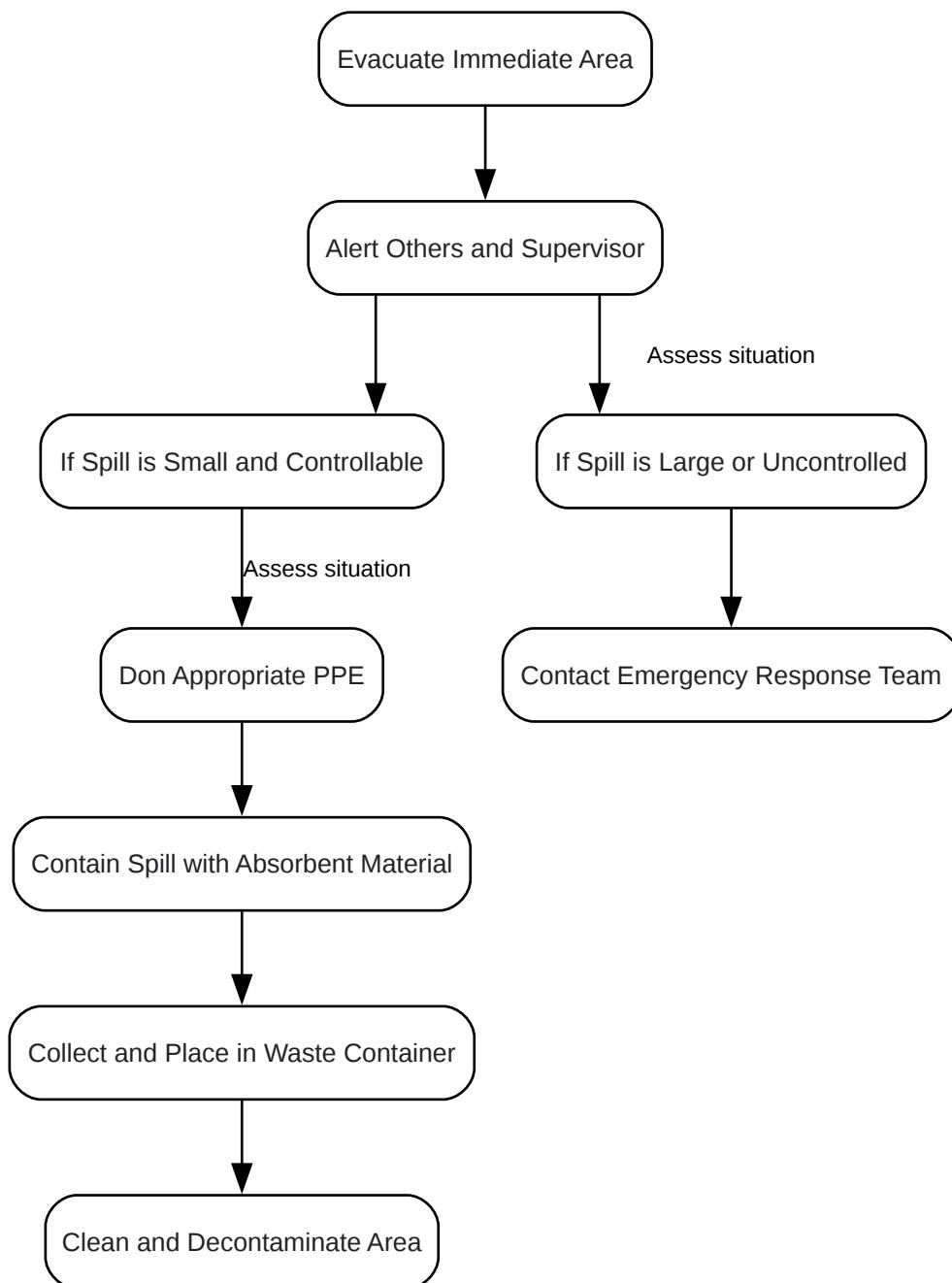
Section 3: Standard Operating Procedures for Handling

The following protocols are designed to ensure the safe handling of **2-Methylbutyl benzoate** from receipt to disposal.

3.1 General Handling Workflow

The logical flow for handling this chemical involves careful planning and execution at each stage.



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